

handling and storage guidelines for 5-Chloro-4-cyclopropoxypicolinic acid

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Compound of Interest

Compound Name: 5-Chloro-4-cyclopropoxypicolinic acid

Cat. No.: B14830331

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Application Note: Handling, Storage, and Reactivity Guidelines for **5-Chloro-4-cyclopropoxypicolinic acid**

Target Audience: Medicinal Chemists, Process Engineers, and Drug Development Professionals

Executive Summary

5-Chloro-4-cyclopropoxypicolinic acid (CAS: 1243379-47-6) is a highly functionalized pyridine building block frequently utilized in the synthesis of advanced active pharmaceutical ingredients (APIs), particularly in the development of kinase inhibitors and targeted therapeutics. Its unique structural motifs—a picolinic acid core, a strained cyclopropoxy ether, and a halogenated heteroaromatic ring—demand specific handling protocols to prevent degradation^[1]. This application note details the physicochemical liabilities of the compound and provides field-proven, self-validating protocols for its storage and experimental application.

Physicochemical Profiling

Understanding the baseline properties of the compound is critical for predicting its behavior in solution and during storage. Table 1 summarizes the key quantitative data[1].

Table 1: Physicochemical Properties of **5-Chloro-4-cyclopropoxypicolinic acid**

Property	Value / Specification
Chemical Name	5-Chloro-4-cyclopropoxypicolinic acid
CAS Registry Number	1243379-47-6
Molecular Formula	C ₉ H ₈ ClNO ₃
Molecular Weight	213.62 g/mol
SMILES String	<chem>O=C(O)c1cc(OC2CC2)c(Cl)cn1</chem>
Physical State	Solid (typically off-white to pale yellow powder)
Recommended Storage	2-8°C, sealed under inert atmosphere

Mechanistic Insights into Stability and Reactivity

To design an effective handling protocol, one must understand the causality behind the compound's degradation pathways. As an Application Scientist, I emphasize that protocols should not be followed blindly; they must be rooted in mechanistic organic chemistry.

3.1. Acid-Catalyzed Cyclopropane Ring-Opening The cyclopropoxy group at the C4 position contains significant angle strain (approximately 27.5 kcal/mol). While stable under neutral and basic conditions, exposure to strong Brønsted acids (e.g., Trifluoroacetic acid, HCl) or Lewis acids (e.g., BBr₃) can protonate or coordinate the ether oxygen. This activates the strained cyclopropane ring toward nucleophilic attack, leading to ring-opening and the formation of linear alkyl chain impurities (e.g., 3-halopropoxy derivatives). **Experimental Choice:** Avoid strong acidic conditions during dissolution and downstream deprotection steps unless the cyclopropoxy group is intended to be cleaved.

3.2. Thermal Decarboxylation of Picolinic Acids Pyridine-2-carboxylic acids (picolinic acids) are uniquely susceptible to thermal decarboxylation compared to their 3- or 4-substituted counterparts. Upon heating (typically >100°C), the basic pyridine nitrogen facilitates the

formation of an intermediate ylide, releasing CO₂. Experimental Choice: Reactions involving the free acid (such as amide couplings using HATU or EDC) should be maintained at or below 80°C to preserve the carboxylic acid moiety.

3.3. Nucleophilic Aromatic Substitution (S_NAr) The chlorine atom at the C5 position is less reactive than halogens at the C2 or C4 positions. However, the electron-withdrawing nature of the pyridine ring, compounded by the carboxylic acid, renders the C5 position susceptible to S_NAr when exposed to strong nucleophiles (e.g., primary amines, thiolates) at elevated temperatures. Experimental Choice: When performing amidation at the carboxylic acid, use stoichiometric control and mild bases (like DIPEA) to prevent competitive substitution at the C5 position.

Standard Operating Procedures (SOPs) for Handling and Storage

Based on the behavior of closely related halogenated alkoxypropionic acids[2][3], the following self-validating system ensures the integrity of **5-Chloro-4-cyclopropoxypicolinic acid** from receipt to reaction.

Protocol A: Long-Term Storage and Retrieval

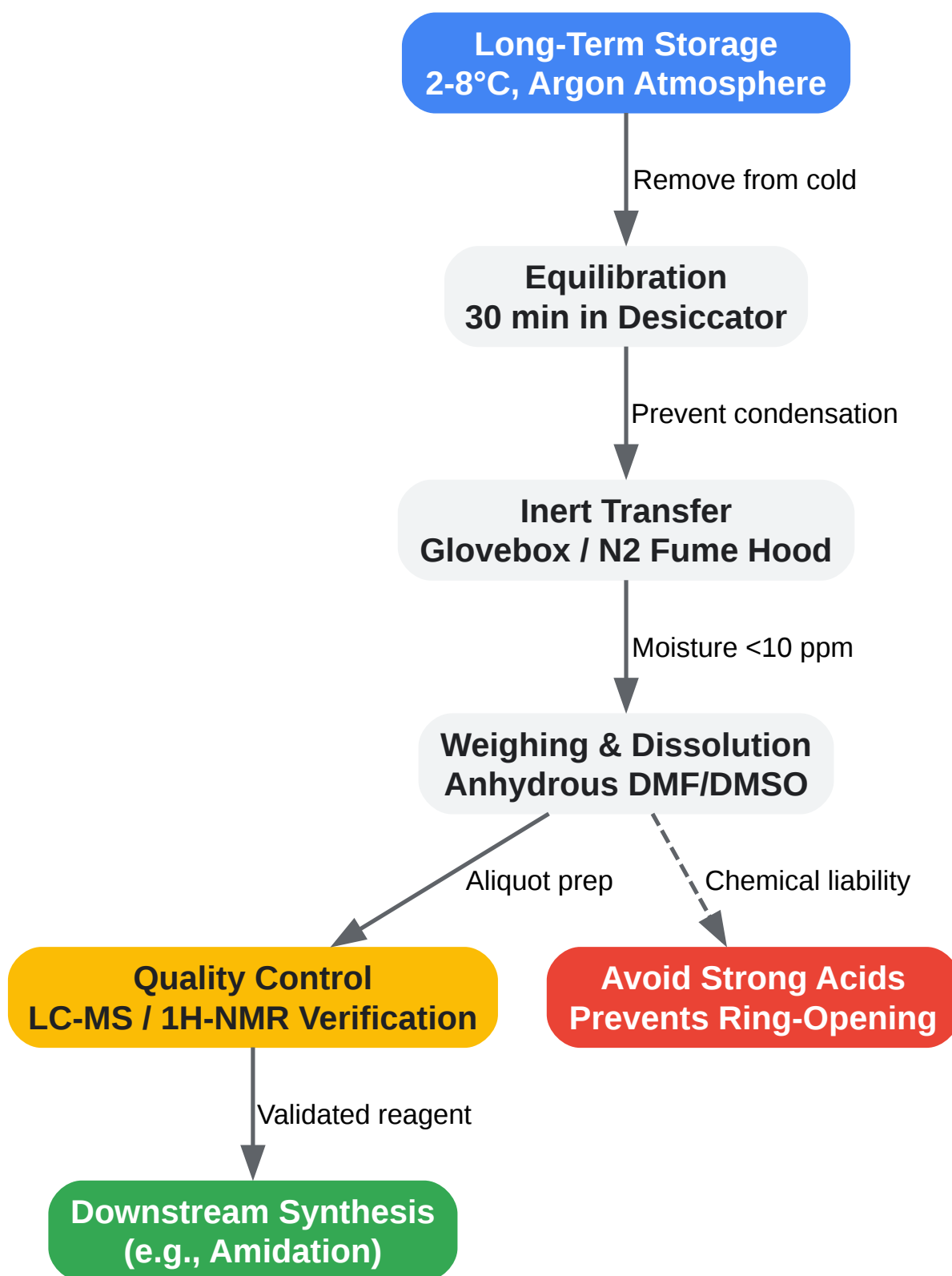
- **Initial Receipt:** Upon receiving the chemical, immediately verify the seal integrity. Store the primary container in a dark, temperature-controlled environment at 2-8°C[3].
- **Equilibration (Critical Step):** Before opening, remove the vial from cold storage and place it in a desiccator at room temperature for a minimum of 30 minutes. Causality: Opening a cold vial exposes the powder to ambient humidity, leading to condensation. Moisture can facilitate slow hydrolysis or interfere with moisture-sensitive downstream coupling reagents.
- **Inert Atmosphere Handling:** Transfer the equilibrated vial to a nitrogen-purged glovebox or a well-ventilated fume hood. If the compound is to be stored again after use, purge the headspace of the vial with dry Argon or Nitrogen gas before resealing.

Protocol B: Preparation of Stock Solutions and Quality Control

- **Solvent Selection:** Select an anhydrous solvent compatible with your downstream application. Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO) are recommended for high solubility. Ensure the solvent is stored over molecular sieves (moisture <50 ppm).
- **Dissolution:** Weigh the required mass using an anti-static balance enclosure to prevent aerosolization of the fine powder. Add the anhydrous solvent slowly while stirring.
- **Self-Validating Quality Control (QC):** Before utilizing a stored stock solution in a critical synthesis, pull a 10 μ L aliquot, dilute in Acetonitrile/Water, and run a rapid LC-MS analysis. Causality: This confirms the absence of the decarboxylated impurity (M-44) or ring-opened byproducts, validating the storage protocol's success.
- **Aliquot Storage:** If stock solutions must be stored, aliquot them into amber glass vials, purge with Argon, and store at -20°C. Limit freeze-thaw cycles to a maximum of three to prevent concentration gradients and precipitation.

Experimental Workflow Visualization

The following diagram illustrates the logical progression and critical control points for handling this sensitive intermediate.



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Workflow for handling and preparing **5-Chloro-4-cyclopropoxypicolinic acid** for synthesis.

Safety and Hazard Mitigation

While specific toxicological data for **5-Chloro-4-cyclopropoxypicolinic acid** may be limited, it must be handled as a potentially hazardous pharmaceutical intermediate.

- Personal Protective Equipment (PPE): Nitrile gloves (double-gloving recommended), safety goggles, and a lab coat.
- Spill Management: Do not use water to clean up dry powder spills, as this may spread the material. Sweep up using a static-free brush into a designated hazardous waste container, followed by wiping the area with an alcohol-soaked (e.g., isopropanol) absorbent pad.

References

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